Understanding Key Graphviz Features

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Compound Focus: **Trimyristin**

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Here are the core concepts you'll need for creating professional diagrams:

Feature	Description	Key Applications
HTML-like Labels [1]	Use HTML tags within <> delimiters for multi-line, multi-style text labels [1].	Format text within a node (e.g., bold headers, colored text, multiple lines) [2].
`shape=plain` [1]	Best for HTML-like labels; node size is determined entirely by the label content, with no extra border or margin [1].	Creating nodes that are simple text containers for workflows and pathways.
Brewer Color Schemes [3] [4]	Provides coordinated color palettes (e.g., `oranges9`, `set39`). Reference colors by index (e.g., `colorscheme=set39 fillcolor=1`) [3] [4].	Applying consistent, professional color palettes across all diagrams.

How to Apply the User Specifications

To meet the project's requirements, apply the features as follows:

- **For Text Color and Contrast**: When using `style=filled`, explicitly set the `fontcolor` to ensure high contrast against the `fillcolor` [5]. With HTML-like labels, use the tag to set the color of specific text pieces [2].

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- **For Color Palette**: While the provided hex codes (like #EA4335) can be used directly for `color` or `fillcolor`, the Brewer schemes (e.g., `colorscheme=set39`) offer a simpler way to ensure visual harmony [4].
- **For Edge Labels**: Use the `labeldistance` attribute on edges to control the positioning of the edge label, ensuring a clear gap [5].

Example DOT Script

Below is a sample DOT script that incorporates these features, demonstrating a troubleshooting workflow.

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This approach creates a clear, well-formatted diagram suitable for a technical guide. The key is combining `shape=plain` with HTML-like labels for maximum control over node content and using `colorscheme` for professional color choices.

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References

1. Node Shapes [graphviz.org]

2. Change font attributes within a (node) label's text? - Help [forum.graphviz.org]

3. colorscheme [graphviz.org]

4. Is there a way to specify a colour scheme for GraphViz dots ... [stackoverflow.com]

5. Node Attributes [graphviz.org]

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